

# An In-depth Technical Guide to Disodium 5-sulphido-1H-tetrazole-1-acetate

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## Compound of Interest

Compound Name: *Disodium 5-sulphido-1H-tetrazole-1-acetate*

Cat. No.: *B1313760*

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This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **Disodium 5-sulphido-1H-tetrazole-1-acetate**, a key intermediate in pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development and materials science.

## Chemical and Physical Properties

**Disodium 5-sulphido-1H-tetrazole-1-acetate**, also known as Disodium 5-mercapto-1H-tetrazole-1-acetate, is a salt derivative of 5-mercapto-1H-tetrazole-1-acetic acid.<sup>[1]</sup> The presence of the disodium form indicates the deprotonation of both the carboxylic acid on the acetate group and the thiol group on the tetrazole ring.<sup>[1]</sup> This salt form generally exhibits greater solubility in aqueous solutions compared to its parent acid.<sup>[1]</sup>

While specific experimental data for the disodium salt is limited, the properties of the parent acid, 5-mercapto-1H-tetrazole-1-acetic acid, provide a valuable reference.

Table 1: Physicochemical Properties of 5-mercapto-1H-tetrazole-1-acetic acid (Parent Acid)

Property	Value	Reference
CAS Number	57658-36-3	[2]
Molecular Formula	C3H4N4O2S	[2]
Molecular Weight	160.15 g/mol	---
Appearance	White crystalline powder	[2]
Melting Point	179-180 °C (decomposes)	[2]
Boiling Point	284.7 °C	[2]
Density	1.99 g/cm <sup>3</sup>	[2]
pKa	3.31 ± 0.10 (Predicted)	---
XLogP3	-0.95360	[2]

Table 2: Properties of **Disodium 5-sulphido-1H-tetrazole-1-acetate**

Property	Value	Reference
CAS Number	61336-49-0	[1]
Molecular Formula	C3H2N4Na2O2S	[1]
Molecular Weight	204.12 g/mol	---
Synonyms	Disodium 2-(5-sulfidotetrazol-1-yl)acetate	[1]

## Spectroscopic Data

Detailed spectroscopic data for **Disodium 5-sulphido-1H-tetrazole-1-acetate** is not readily available in the public domain. However, based on the analysis of similar compounds, the expected spectral characteristics can be inferred.

**Proton (<sup>1</sup>H) NMR Spectroscopy:** The most distinct signal would be a singlet corresponding to the methylene (-CH<sub>2</sub>-) protons of the acetate group.[1]

Carbon- $^{13}\text{C}$  NMR Spectroscopy: Characteristic signals would be expected for the carbonyl carbon of the acetate group, the methylene carbon, and the carbon atom of the tetrazole ring.

Infrared (IR) Spectroscopy: Key absorption bands would likely be observed for the carboxylate group (C=O stretching), C-N stretching within the tetrazole ring, and C-S stretching.

## Synthesis

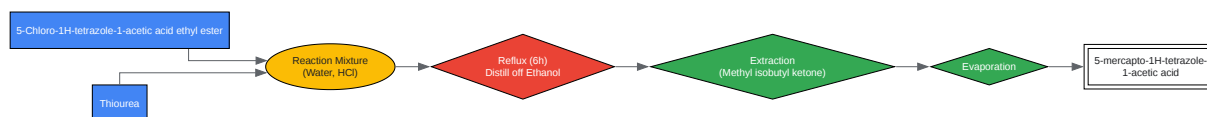
The synthesis of **Disodium 5-sulphido-1H-tetrazole-1-acetate** involves a two-step process: the synthesis of the parent acid, 5-mercapto-1H-tetrazole-1-acetic acid, followed by its conversion to the disodium salt.

### Synthesis of 5-mercapto-1H-tetrazole-1-acetic acid

A common method for the synthesis of the parent acid is the reaction of 5-chloro-1H-tetrazole-1-acetic acid ethyl ester with thiourea.<sup>[3]</sup>

Experimental Protocol:

- **Reaction Setup:** In a 500 ml round-bottom flask equipped with a mechanical stirrer, reflux condenser, thermometer, and dropping funnel, a mixture of 100 g (0.52 mol) of 5-chloro-1H-tetrazole-1-acetic acid ethyl ester, 44 g (0.57 mol) of thiourea, 210 g of water, and 25 g of 38 wt.% aqueous hydrochloric acid is prepared.<sup>[3]</sup>
- **Reflux:** The mixture is heated to reflux and maintained at this temperature for 6 hours. During this period, the ethanol formed is continuously distilled off.<sup>[3]</sup>
- **Work-up:** After cooling, the residue is extracted with methyl isobutyl ketone.<sup>[3]</sup>
- **Isolation:** The organic solvent is evaporated to yield the product, 5-mercapto-1H-tetrazole-1-acetic acid, as a white crystalline solid.<sup>[3]</sup> A yield of approximately 69% with a purity of 99% has been reported.<sup>[3]</sup>



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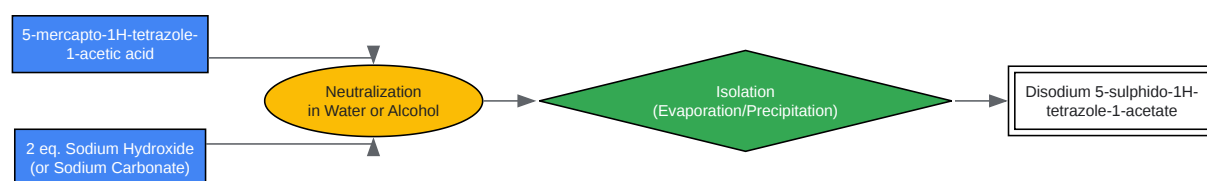
**Figure 1:** Workflow for the synthesis of 5-mercapto-1H-tetrazole-1-acetic acid.

## Formation of Disodium 5-sulphido-1H-tetrazole-1-acetate

The disodium salt is formed by treating the parent acid with two equivalents of a suitable sodium base.[1]

Experimental Protocol:

- **Dissolution:** Dissolve 5-mercapto-1H-tetrazole-1-acetic acid in a suitable solvent, such as water or an alcohol.
- **Neutralization:** Add two molar equivalents of a sodium base, such as sodium hydroxide or sodium carbonate, to the solution while stirring.
- **Isolation:** The disodium salt can be isolated by evaporation of the solvent or by precipitation followed by filtration.



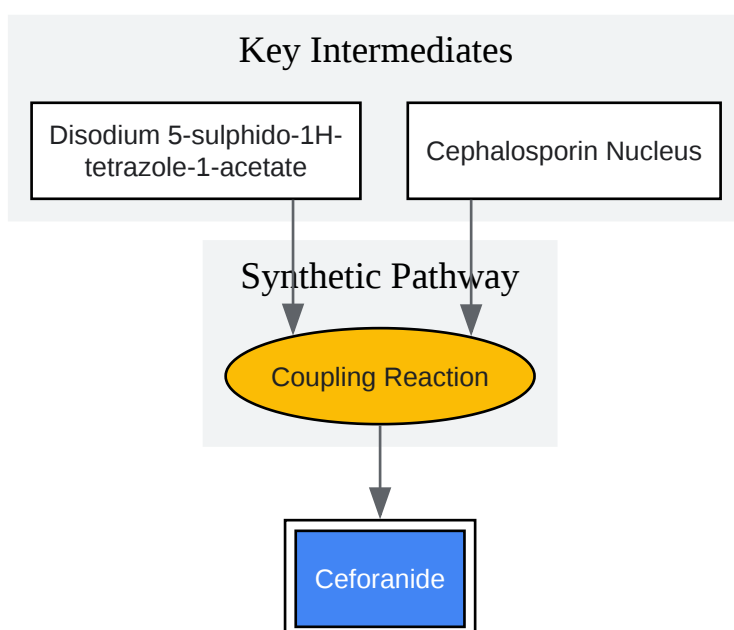
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**Figure 2:** General workflow for the formation of the disodium salt.

## Applications

### Intermediate in Antibiotic Synthesis

**Disodium 5-sulphido-1H-tetrazole-1-acetate** is a crucial intermediate in the synthesis of Ceforanide, a second-generation cephalosporin antibiotic. The tetrazole moiety is a common bioisostere for carboxylic acids in drug design, often improving the pharmacokinetic profile of the molecule.[1]



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**Figure 3:** Role as an intermediate in Ceforanide synthesis.

## Nanotechnology

The parent acid, 5-mercapto-1H-tetrazole-1-acetic acid, has been investigated as a capping ligand for the stabilization of metal nanoparticles in aqueous solutions.[4] The thiol group can bind to the surface of metal nanoparticles, while the carboxylic acid group enhances their stability and dispersibility in water. This suggests potential applications for the disodium salt in catalysis and the development of novel nanomaterials.[4]

## Safety and Handling

Specific safety data for **Disodium 5-sulphido-1H-tetrazole-1-acetate** is not readily available. However, based on the data for the parent acid and related tetrazole compounds, the following precautions are recommended.

Table 3: Hazard Information for 5-mercapto-(1H)-tetrazolylacetic acid sodium salt (Monosodium salt)

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed.	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H315: Causes skin irritation.	P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
H319: Causes serious eye irritation.	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
H335: May cause respiratory irritation.	

Source:[5]

It is advised to handle this compound in a well-ventilated area, using appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.

## Conclusion

**Disodium 5-sulphido-1H-tetrazole-1-acetate** is a valuable chemical intermediate with significant applications in the pharmaceutical industry, particularly in the synthesis of cephalosporin antibiotics. Its properties, derived from the functionalized tetrazole ring, also suggest potential for use in the burgeoning field of nanotechnology. While detailed physicochemical and toxicological data for the disodium salt are not extensively documented, information on its parent acid provides a solid foundation for its safe handling and application in research and development.

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